

Application Notes and Protocols for Stereoselective Reactions Using Benzenesulfonic Anhydride Derivatives

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzenesulfonic Anhydride*

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This document provides detailed application notes and experimental protocols for the stereoselective synthesis of β -lactams utilizing a mixed carboxylic-**benzenesulfonic anhydride** derivative. The methods outlined are based on published research and are intended to guide researchers in the stereoselective construction of this important heterocyclic motif.

Introduction

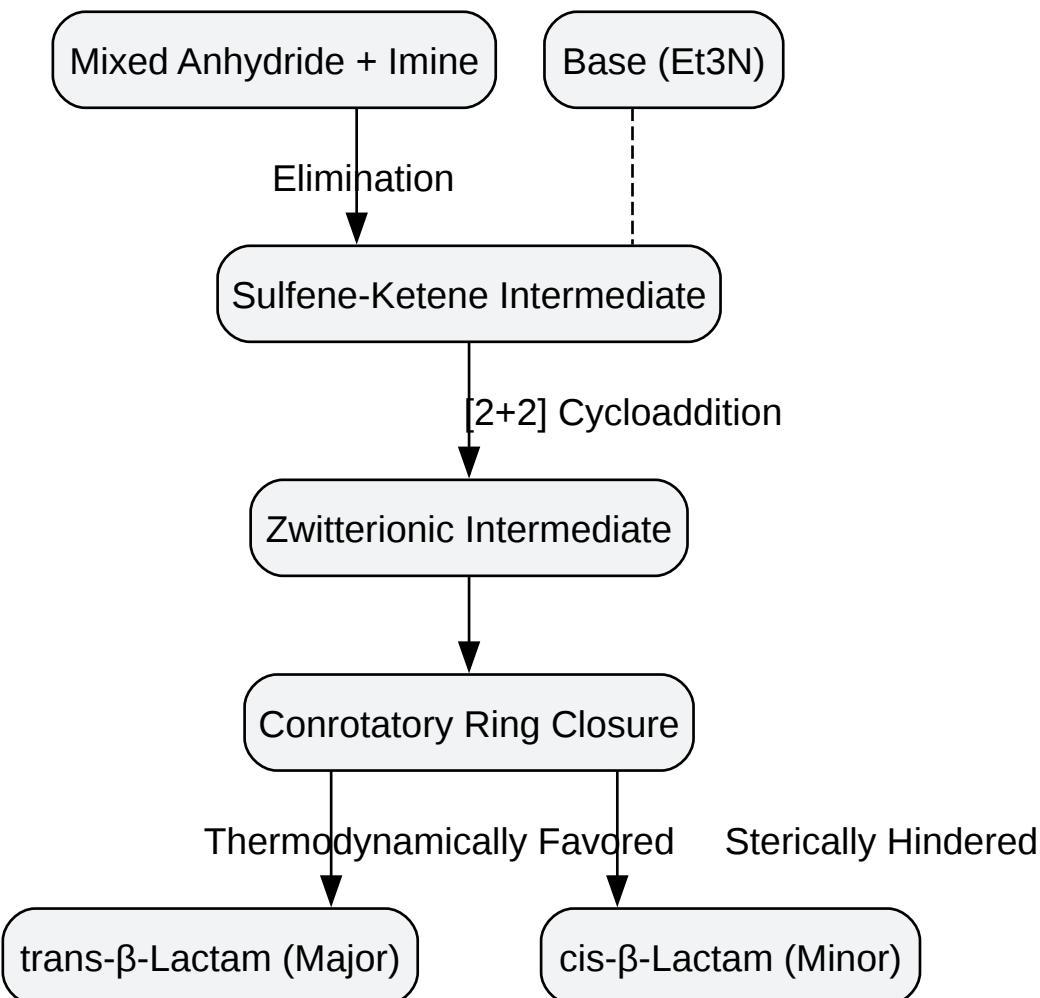
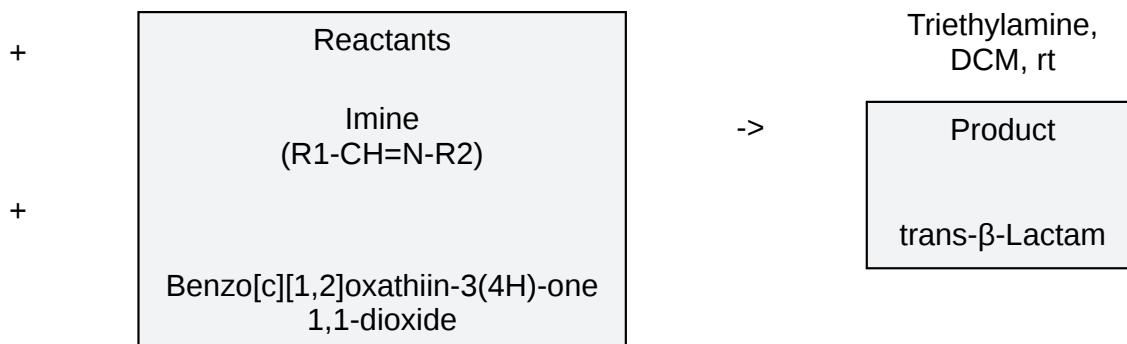
Benzenesulfonic anhydride and its derivatives are powerful reagents in organic synthesis, primarily serving as activating agents and catalysts. While direct applications of **benzenesulfonic anhydride** in stereoselective reactions are not widely documented, a notable example involves the use of a cyclic mixed carboxylic-sulfonic anhydride, benzo[c][1][2]oxathiin-3(4H)-one 1,1-dioxide, in the diastereoselective synthesis of β -lactams. This reaction proceeds via a formal [2+2] cycloaddition (a Staudinger-type reaction) between the mixed anhydride and various imines, showing a notable preference for the formation of the trans-diastereomer.^{[1][2]}

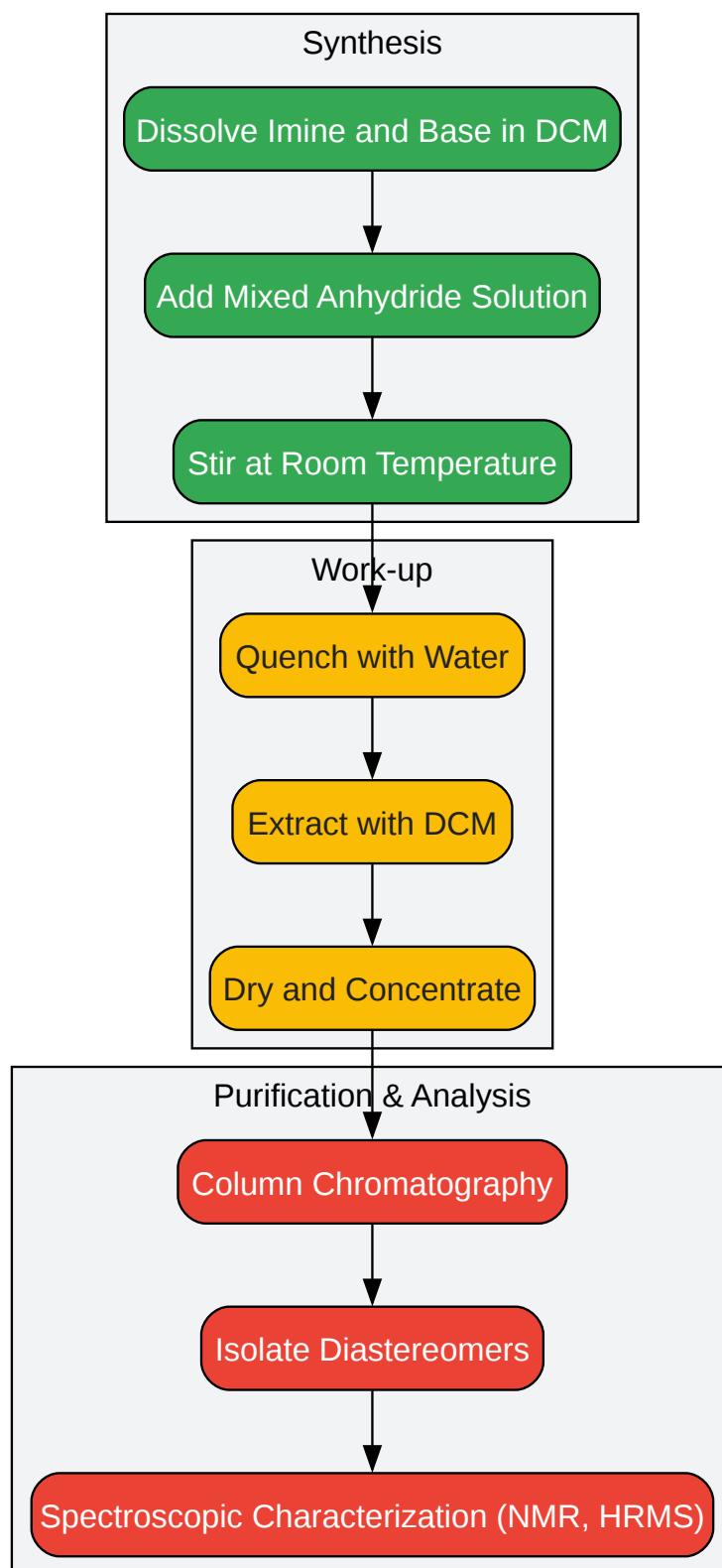
These water-soluble β -lactam benzene sulfonic acids represent a unique class of compounds with potential applications in medicinal chemistry, where the sulfonic acid moiety can enhance pharmacokinetic properties. The diastereoselectivity of this reaction provides a valuable tool for controlling the stereochemistry of the resulting β -lactam core.

Application 1: Diastereoselective Synthesis of β -Lactams

This section details the reaction of the mixed carboxylic-sulfonic anhydride, benzo[c][1][2]oxathiin-3(4H)-one 1,1-dioxide, with imines to yield β -lactams. The reaction generally favors the formation of the trans-isomer.

Reaction Scheme



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References

- 1. Mixed carboxylic–sulfonic anhydride in reaction with imines: a straightforward route to water-soluble β -lactams via a Staudinger-type reaction - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 2. Mixed carboxylic–sulfonic anhydride in reaction with imines: a straightforward route to water-soluble β -lactams via a Staudinger-type reaction - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
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